

Safety and handling precautions for Vanillylamine hydrochloride in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanillylamine hydrochloride

Cat. No.: B023838

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Vanillylamine Hydrochloride** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **Vanillylamine hydrochloride**, a compound utilized in various research and drug development applications. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Vanillylamine hydrochloride is classified as a hazardous chemical. It is essential to be fully aware of its potential dangers before handling.

GHS Classification:

- Skin Corrosion/Irritation: Category 2^{[1][2][3]}
- Serious Eye Damage/Eye Irritation: Category 2/2A^{[1][2][3]}
- Specific Target Organ Toxicity (Single Exposure): Category 3, targeting the respiratory system^{[1][2][3]}

Signal Word: Warning^{[1][2]}

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Precautionary Statements: A thorough understanding of precautionary statements is vital for safe handling. Key statements include P261, P280, P302+P352, P305+P351+P338, and P501.
[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Vanillylamine hydrochloride** is provided below.

Property	Value
CAS Number	7149-10-2
Molecular Formula	C ₈ H ₁₂ ClNO ₂
Molecular Weight	189.64 g/mol
Decomposition Temperature	218-220°C (424-428 °F)
Synonyms	4-Hydroxy-3-methoxybenzylamine hydrochloride

Safe Handling and Storage Protocols

Strict adherence to the following procedures is mandatory to minimize exposure and ensure safety.

Engineering Controls

- Work with **Vanillylamine hydrochloride** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][4]

- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[\[5\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

PPE Type	Specification
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. [1] Use equipment tested and approved under standards such as NIOSH (US) or EN 166 (EU). [2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [3] Handle with gloves inspected prior to use, employing proper glove removal technique. [2]
Respiratory Protection	If airborne concentrations are high or irritation is experienced, use a full-face respirator.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Minimize dust generation and accumulation when handling the solid form.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory or areas where the chemical is handled.[\[4\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)[\[4\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[4\]](#)

Storage

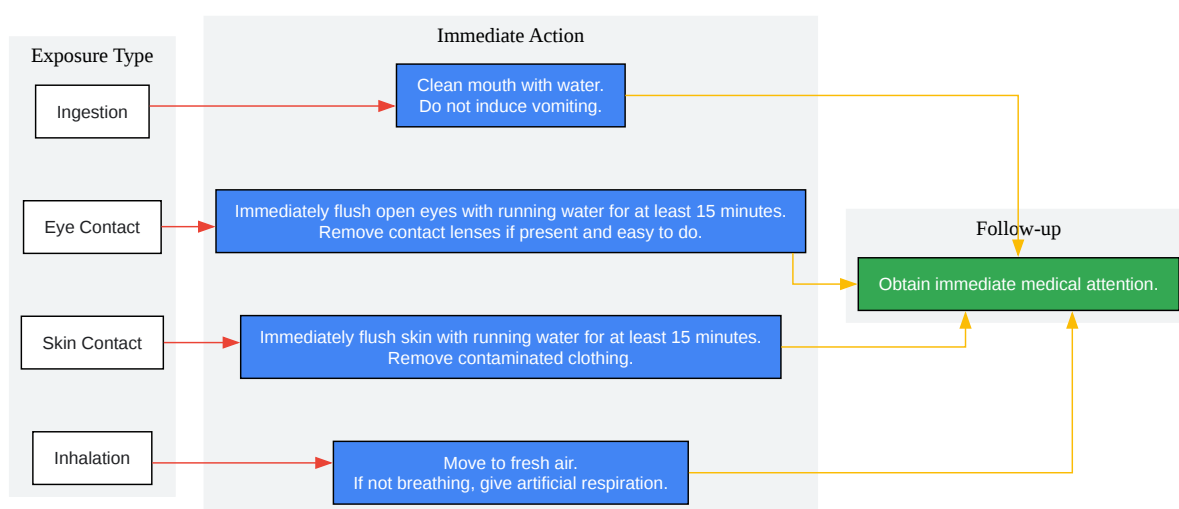
- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[6\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

The following diagram outlines the initial steps to be taken in case of exposure.

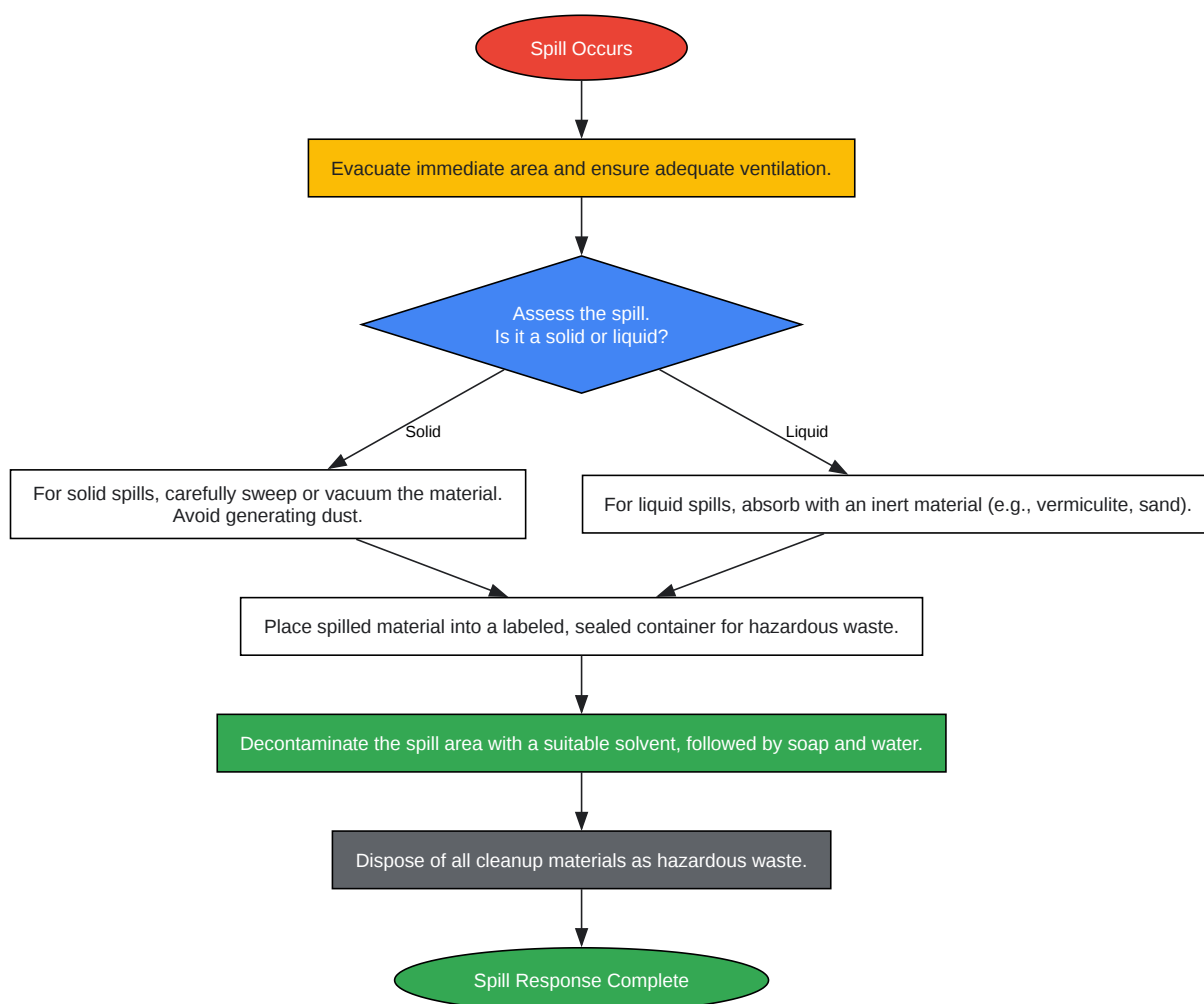


[Click to download full resolution via product page](#)

Caption: First aid procedures for **Vanillylamine hydrochloride** exposure.

Accidental Release Measures

In the event of a spill, the following workflow should be initiated to ensure containment and cleanup.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a **Vanillylamine hydrochloride** spill.

Toxicology and Ecological Information

While comprehensive toxicological data is not fully available, the primary irritant effects are well-documented.

Effect	Description
Acute Toxicity	To the best of current knowledge, the acute and chronic toxicity of this substance are not fully known.[6]
Skin Contact	May result in inflammation characterized by itching, scaling, reddening, or blistering.[1]
Eye Contact	May result in redness, pain, or severe eye damage.[1]
Carcinogenicity	No classification data on carcinogenic properties is available from major regulatory agencies.[6]
Ecological Toxicity	Harmful to aquatic life with long-lasting effects. [7] Do not let the product enter drains, other waterways, or soil.[1]

Disposal Considerations

Proper disposal of **Vanillylamine hydrochloride** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Dispose of contents and container to an approved waste disposal plant.[1]
- Do not flush down the drain or into the sewer system.[8]
- Waste should be collected in a separate, compatible, and clearly labeled hazardous waste container.[4]
- Arrange for the collection of hazardous waste by a licensed disposal company.[8]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **Vanillylamine hydrochloride**. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. himediadownloads.com [himiadiadownloads.com]
- 3. fishersci.com [fishersci.com]
- 4. benchchem.com [benchchem.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. biosynth.com [biosynth.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safety and handling precautions for Vanillylamine hydrochloride in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b023838#safety-and-handling-precautions-for-vanillylamine-hydrochloride-in-the-lab\]](https://www.benchchem.com/product/b023838#safety-and-handling-precautions-for-vanillylamine-hydrochloride-in-the-lab)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com